

Potassium dithioformate CAS number and IUPAC nomenclature.

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Compound of Interest

Compound Name: Potassium dithioformate

Cat. No.: B15184701

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In-Depth Technical Guide: Potassium Dithioformate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **potassium dithioformate**, a sulfur-containing organic compound. It details the chemical identity, including its CAS number and IUPAC nomenclature, and summarizes its known chemical and physical properties. This document also explores the general synthesis, reactivity, and biological significance of the broader class of dithiocarbamates, to which **potassium dithioformate** belongs, with a focus on their mechanisms of action and interactions with biological signaling pathways. Due to the limited availability of data for **potassium dithioformate** specifically, this guide draws upon information from closely related compounds and the dithiocarbamate class as a whole to provide a thorough understanding for research and development applications.

Chemical Identification and Properties

Potassium dithioformate, also known by its systematic IUPAC name potassium methanedithioate, is the potassium salt of dithioformic acid.

Table 1: Chemical and Physical Data for **Potassium Dithioformate**

Property	Value	Citation
CAS Number	30962-16-4	
IUPAC Name	Potassium methanedithioate	
Molecular Formula	CHKS ₂	
Molecular Weight	116.25 g/mol	
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Spectroscopic Data	Data not available	

Note: Specific experimental data for the physical and spectroscopic properties of **potassium dithioformate** are not readily available in published literature. The data presented for related compounds or the general class should be used as an estimation.

Synthesis and Reactivity

General Synthesis of Dithiocarbamates

The synthesis of dithiocarbamates, including **potassium dithioformate**, generally involves the reaction of carbon disulfide with a primary or secondary amine in the presence of a base. For the synthesis of **potassium dithioformate**, the reaction would theoretically involve the reaction of a source of formate or a related precursor with a sulfurating agent in the presence of a potassium base.

Experimental Protocol: General Synthesis of Potassium Dithiocarbamates

A common method for the synthesis of dithiocarbamates involves the following general steps:

- Dissolution of an appropriate amine in a suitable solvent (e.g., ethanol, isopropanol).
- Addition of a stoichiometric amount of potassium hydroxide to the solution.

- Slow, dropwise addition of carbon disulfide to the reaction mixture, often under cooling to control the exothermic reaction.
- Stirring of the reaction mixture for a specified period to ensure complete reaction.
- Precipitation of the potassium dithiocarbamate salt, which can then be isolated by filtration, washed with a non-polar solvent (e.g., ether), and dried under vacuum.

Reactivity of Dithiocarbamates

Dithiocarbamates are versatile reagents in organic synthesis. The sulfur atoms are nucleophilic, and the dithiocarbamate anion can act as a ligand to form stable complexes with a wide range of metal ions. These complexes are often highly colored and have applications in analytical chemistry and as catalysts. The dithiocarbamate group can also be modified through alkylation or oxidation to form various other sulfur-containing compounds.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **potassium dithioformate** are limited, the broader class of dithiocarbamates has been extensively studied and exhibits a wide range of biological effects.

Mechanism of Action

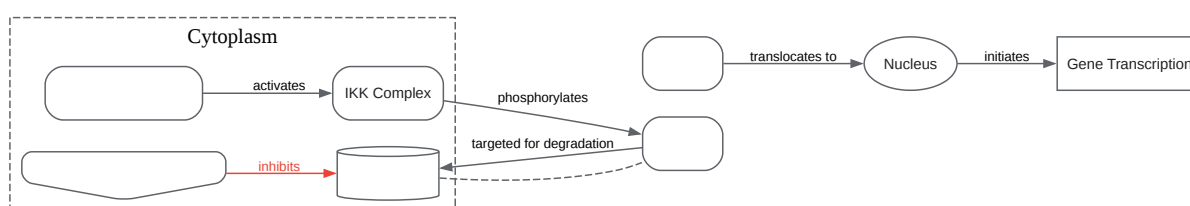
The biological activity of dithiocarbamates is often attributed to their ability to chelate metal ions, particularly transition metals that are essential for the function of various enzymes. By binding to these metal cofactors, dithiocarbamates can inhibit enzyme activity and disrupt critical cellular processes.

Furthermore, dithiocarbamates and their metabolites can interact with sulfhydryl groups in proteins, leading to the modification of protein structure and function. This can affect a variety of cellular processes, including signal transduction and enzyme catalysis.

Signaling Pathway Interactions

Dithiocarbamates have been shown to modulate several key signaling pathways, which is of significant interest in drug development.

- **NF- κ B Signaling Pathway:** One of the most well-documented effects of dithiocarbamates is the inhibition of the nuclear factor-kappa B (NF- κ B) signaling pathway. NF- κ B is a crucial transcription factor involved in inflammatory responses, immune regulation, and cell survival. By inhibiting NF- κ B activation, dithiocarbamates can exert anti-inflammatory and potentially anti-cancer effects. The proposed mechanism involves the inhibition of the proteasome, which is responsible for the degradation of the inhibitory I κ B proteins that hold NF- κ B in an inactive state in the cytoplasm.



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